

GHS Hazard Classification of 4-Amino-2,6-diphenylphenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2,6-diphenylphenol

Cat. No.: B1268537

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals hazard classification for **4-Amino-2,6-diphenylphenol** (CAS No. 50432-01-4). Aimed at researchers, scientists, and professionals in drug development, this document outlines the known hazards, precautionary measures, and the standard experimental protocols that form the basis of such a classification. Due to a lack of publicly available, compound-specific quantitative toxicity data and experimental studies for **4-Amino-2,6-diphenylphenol**, this guide details the widely accepted OECD guidelines for the assessment of skin irritation, eye irritation, and respiratory tract irritation. This approach provides a robust framework for understanding the potential hazards of this compound.

GHS Hazard Classification

4-Amino-2,6-diphenylphenol is classified under the GHS framework based on notifications to regulatory inventories and available safety data sheets.^{[1][2][3][4]} The consensus classification indicates hazards related to skin, eye, and respiratory irritation.

Summary of GHS Classification

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Exclamation Mark	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	Exclamation Mark	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	Category 3	Exclamation Mark	Warning	H335: May cause respiratory irritation

Precautionary Statements

A comprehensive list of precautionary statements is provided to ensure safe handling and use of **4-Amino-2,6-diphenylphenol**.[\[1\]](#)[\[2\]](#)

Category	P-Statement	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/eye protection/face protection.	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly

closed.

P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Quantitative Toxicity Data

As of the date of this publication, specific quantitative toxicity data for **4-Amino-2,6-diphenylphenol**, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), are not available in the public domain. The GHS classification is likely based on qualitative assessments or data from structurally similar compounds.

Standardized Experimental Protocols for Hazard Determination

The following sections detail the standard OECD (Organisation for Economic Co-operation and Development) guidelines for testing chemical hazards. These protocols represent the methodologies that would be employed to generate the data necessary for the GHS classifications assigned to **4-Amino-2,6-diphenylphenol**.

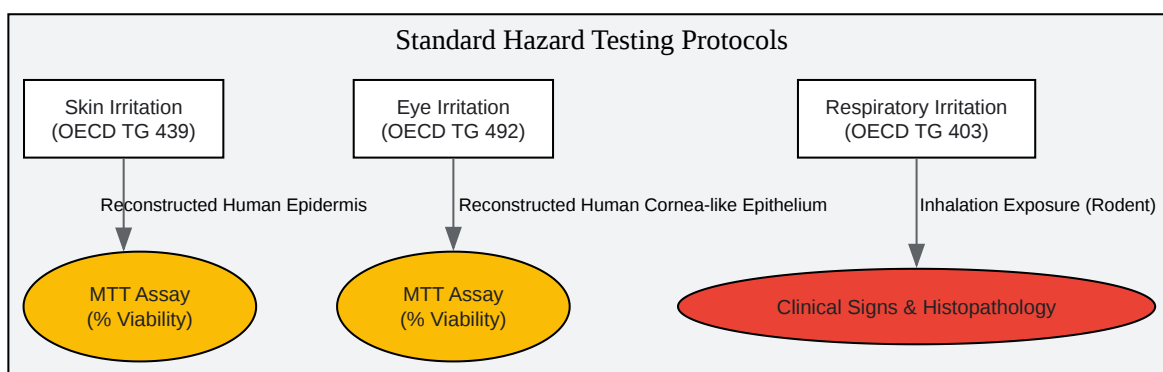
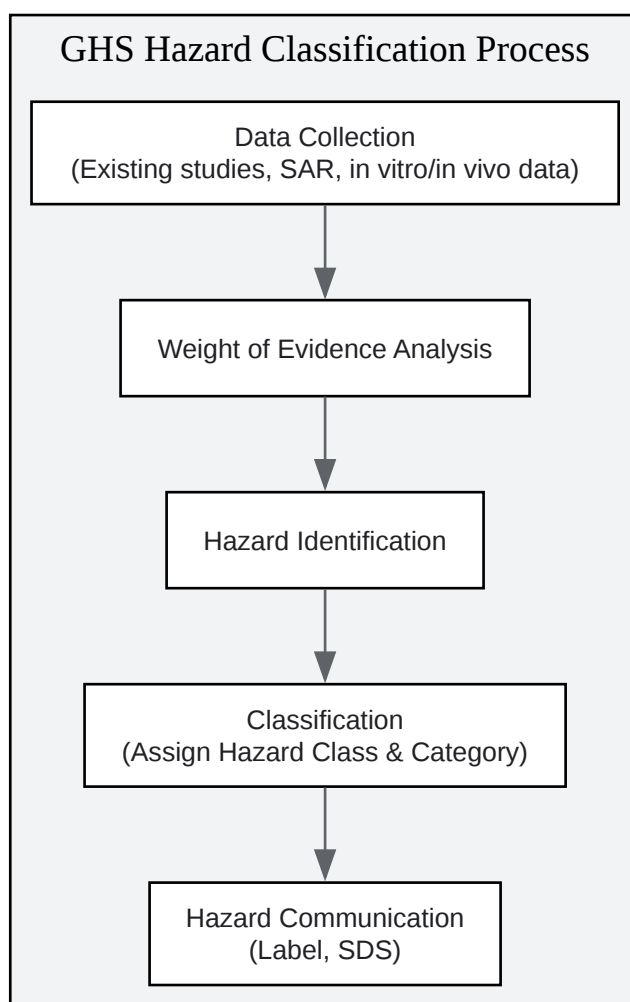
Skin Irritation: OECD Test Guideline 439 (In Vitro Reconstructed Human Epidermis Test Method)

This in vitro method is a non-animal alternative for assessing skin irritation potential.

Principle: The test utilizes a reconstructed human epidermis model which mimics the biochemical and physiological properties of the upper layers of human skin. The test chemical is applied topically to the tissue surface. Cell viability is then determined by measuring the enzymatic conversion of the vital dye MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt, which is quantified spectrophotometrically. A reduction in cell viability below a certain threshold indicates irritation potential.

Methodology:

- **Tissue Preparation:** Reconstructed human epidermis tissues are pre-incubated in a defined culture medium.
- **Test Substance Application:** A small quantity of the test substance (solid or liquid) is applied uniformly to the surface of the tissue.
- **Exposure:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes).
- **Post-Exposure:** The test substance is removed by washing, and the tissues are transferred to fresh medium for a post-exposure incubation period (typically 42 hours).
- **Viability Assessment:** The tissues are incubated with MTT solution. The formazan product is then extracted from the tissues using a solvent (e.g., isopropanol).
- **Data Analysis:** The optical density of the extracted formazan is measured. The percentage of viable cells is calculated relative to negative controls. A substance is identified as a skin irritant if the mean tissue viability is reduced to $\leq 50\%$.^[5]



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com